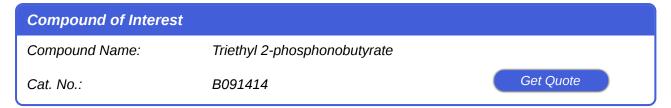


A Technical Guide to the Physical Properties of Triethyl 2-phosphonobutyrate

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

Triethyl 2-phosphonobutyrate is an organophosphorus compound widely utilized in organic synthesis.[1] As a key reagent in the Horner-Wadsworth-Emmons reaction, it facilitates the formation of carbon-carbon double bonds, a fundamental transformation in the construction of complex molecules.[2] Its applications are prominent in the synthesis of various biologically active compounds, including potential anti-Alzheimer's drugs and hypoxia-selective antitumor agents. A thorough understanding of its physical properties is crucial for its effective handling, application in reactions, and the purification of its products. This guide provides a comprehensive overview of the core physical characteristics of **Triethyl 2-phosphonobutyrate**, complete with experimental methodologies and a relevant workflow visualization.

Core Physical Properties

The physical characteristics of **Triethyl 2-phosphonobutyrate** are well-documented, presenting as a clear, colorless liquid at room temperature.[3][4] Key quantitative data are summarized in the table below for ease of reference and comparison.



| Physical Property | Value | Conditions |
|--|---|-------------------|
| Molecular Formula | C10H21O5P | |
| Molecular Weight | 252.24 g/mol | [5][6] |
| Boiling Point | 105-106 °C | at 2 mmHg[7] |
| 152-154 °C | at 14 mmHg[3][5][8] | |
| Density | 1.064 g/mL | at 25 °C[3][5][8] |
| Refractive Index (n_D) | 1.432 | at 20 °C[3][5][8] |
| 1.4315 - 1.4375 | at 20 °C[9][10] | |
| Flash Point | 113 °C | Closed cup[5][8] |
| Solubility | Not miscible or difficult to mix with water.[3][4][7] | |
| Soluble in most organic solvents.[1][11] | | |
| Appearance | Clear, colorless liquid | [3][4][9] |

Experimental Protocols

The determination of the physical properties of liquid organic compounds like **Triethyl 2-phosphonobutyrate** follows standardized laboratory procedures. Below are detailed methodologies for the key experiments.

Boiling Point Determination (Capillary Method)

The boiling point is determined as the temperature at which the vapor pressure of the liquid equals the external pressure.[1]

- Apparatus: Thiele tube or a similar heating block, thermometer, small test tube (fusion tube),
 and a capillary tube sealed at one end.[8]
- Procedure:



- A small quantity of Triethyl 2-phosphonobutyrate is placed into the fusion tube.
- The capillary tube is placed inside the fusion tube with its open end submerged in the liquid.[8]
- The fusion tube is attached to a thermometer and heated in a Thiele tube containing a high-boiling liquid (e.g., mineral oil) to ensure uniform heating.[2][12]
- The apparatus is heated slowly. As the boiling point is approached, a stream of bubbles will emerge from the capillary tube.[2][8]
- The heat source is then removed, and the liquid is allowed to cool.
- The boiling point is recorded as the temperature at which the liquid begins to enter the capillary tube.[2]

Density Measurement

Density is the mass per unit volume of a substance.[13]

- Apparatus: A pycnometer or a volumetric flask, and an analytical balance.
- Procedure:
 - A clean, dry pycnometer of a known volume is weighed accurately (W1).[13]
 - The pycnometer is filled with Triethyl 2-phosphonobutyrate, ensuring no air bubbles are trapped, and weighed again (W2).
 - The mass of the liquid is calculated by subtracting the initial weight from the final weight (Mass = W2 - W1).
 - The density is then calculated by dividing the mass of the liquid by the known volume of the pycnometer (Density = Mass / Volume).[14]

Refractive Index Measurement



The refractive index measures how light propagates through the substance and is a valuable indicator of purity.[15]

- Apparatus: An Abbe refractometer.[16]
- Procedure:
 - The prism of the Abbe refractometer is cleaned and calibrated using a standard liquid with a known refractive index.[16]
 - A few drops of **Triethyl 2-phosphonobutyrate** are placed on the surface of the prism.[16]
 - The prisms are closed, and the instrument is adjusted to bring the dividing line between the light and dark fields into sharp focus.[16]
 - The refractive index is read directly from the instrument's scale. The temperature should be maintained at 20°C using a water bath connected to the refractometer, as the refractive index is temperature-dependent.[17]

Solubility Determination

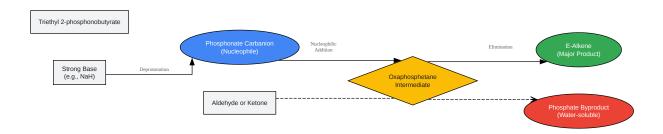
Solubility is assessed by observing the formation of a homogeneous mixture with a solvent.

- Apparatus: Test tubes, spatula, and vortex mixer (optional).
- Procedure:
 - A small, measured amount of Triethyl 2-phosphonobutyrate (e.g., 0.1 mL) is added to a
 test tube containing a specific volume of the solvent (e.g., 1 mL of water or an organic
 solvent).[18]
 - The mixture is agitated vigorously for a set period (e.g., 60 seconds).
 - The mixture is then allowed to stand and is observed. If the liquid forms a single, clear phase with the solvent, it is considered soluble or miscible. If two distinct layers form, it is deemed insoluble or immiscible.[6]

Visualization of a Key Application



Triethyl 2-phosphonobutyrate is a quintessential reagent in the Horner-Wadsworth-Emmons (HWE) reaction. The following diagram illustrates the generalized workflow of this reaction, highlighting the role of the phosphonate reagent.



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Caption: Generalized workflow of the Horner-Wadsworth-Emmons reaction.

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